

Personal protective equipment for handling GNE-375

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Compound of Interest

Compound Name: GNE-375
Cat. No.: B10819912

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Essential Safety and Handling Guide for GNE-375

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **GNE-375**. The following procedures are designed to ensure a safe laboratory environment and minimize exposure risk.

Hazard Identification and Personal Protective Equipment (PPE)

GNE-375 is a potent and selective BRD9 inhibitor.^{[1][2][3][4]} While a specific, comprehensive Safety Data Sheet (SDS) detailing all potential hazards is not publicly available in all search results, it is imperative to handle this compound with care due to its biological activity. Potent small molecule inhibitors should be treated as potentially hazardous. The following PPE is mandatory to prevent skin and respiratory exposure.

PPE Category	Item	Specifications
Eye Protection	Safety goggles with side-shields	Must be worn at all times in the laboratory.
Hand Protection	Two pairs of chemotherapy-rated nitrile gloves	An inner pair tucked under the gown cuff and an outer pair over the cuff. Change outer gloves regularly.
Body Protection	Impervious, disposable solid-front laboratory gown	Should be resistant to chemical permeation.
Respiratory Protection	NIOSH-approved N95 or higher respirator	Required when handling the compound as a powder outside of a certified chemical fume hood or biological safety cabinet.

Operational Protocol: Handling and Preparation of GNE-375

Engineering Controls: All work with solid **GNE-375** and concentrated stock solutions must be conducted in a certified chemical fume hood or a Class II Biosafety Cabinet (BSC) to minimize inhalation exposure. The work surface should be covered with disposable, plastic-backed absorbent pads.

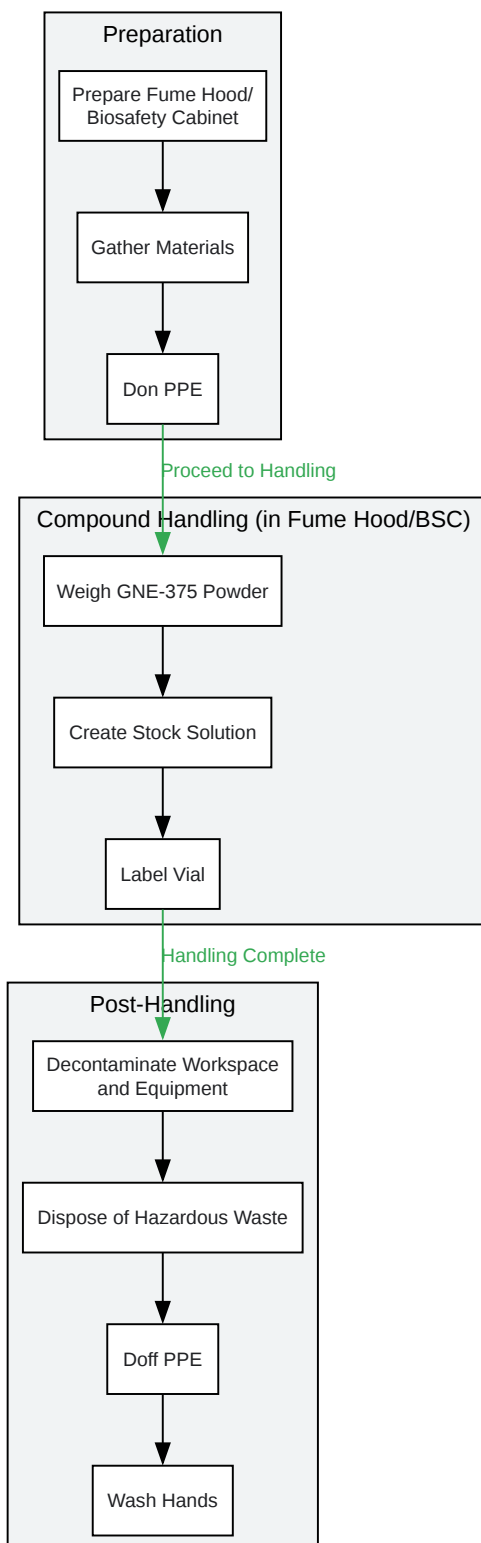
Step-by-Step Handling Procedure:

- Preparation: Before starting, ensure all necessary equipment and supplies are inside the fume hood/BSC, including a calibrated scale, weighing paper, micro-spatula, solvent, vials, and pipettes.
- Donning PPE: Put on all required PPE in the correct order: inner gloves, gown, outer gloves, and eye protection. If working outside a fume hood with the powder, a respirator is required.
- Weighing: Carefully weigh the desired amount of **GNE-375** powder on weighing paper using a micro-spatula. Avoid creating dust.

- Solubilization: Add the appropriate solvent to the vial containing the weighed **GNE-375** to create a stock solution. MedchemExpress suggests that stock solutions can be stored at -80°C for 6 months or -20°C for 1 month.[\[1\]](#)
- Labeling: Clearly label all vials with the compound name, concentration, solvent, date, and user's initials.
- Decontamination: After handling, decontaminate all surfaces and equipment with a suitable cleaning agent (e.g., 70% ethanol followed by a surface decontaminant). Dispose of all disposable materials as hazardous chemical waste.
- Doffing PPE: Remove PPE in the correct order to prevent cross-contamination: outer gloves, gown, then inner gloves. Wash hands thoroughly with soap and water.

Experimental Workflow for Handling **GNE-375**

GNE-375 Handling Workflow



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Caption: Workflow for the safe handling and preparation of **GNE-375**.

Disposal Plan

All waste generated from handling **GNE-375** must be treated as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid Waste	Contaminated PPE (gloves, gown), weighing paper, absorbent pads, and empty vials should be collected in a dedicated, clearly labeled hazardous waste bag within the fume hood/BSC.
Liquid Waste	Unused or leftover solutions of GNE-375 should be collected in a sealed, properly labeled hazardous waste container. Do not pour down the drain.

Follow all institutional and local regulations for the disposal of hazardous chemical waste. If you are unsure about the proper procedures, consult your institution's Environmental Health and Safety (EHS) department.

Emergency Procedures

Spill:

- **Evacuate:** Alert others in the immediate area and evacuate if the spill is large or outside of a containment area.
- **Contain:** If safe to do so, cover the spill with an absorbent material from a chemical spill kit.
- **Decontaminate:** Wearing appropriate PPE, clean the spill area with a suitable decontaminant.
- **Dispose:** Collect all contaminated materials in a hazardous waste container.
- **Report:** Report the spill to your supervisor and EHS department.

Exposure:

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with copious amounts of soap and water for at least 15 minutes.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.
- Inhalation: Move to fresh air immediately.

In all cases of exposure, seek immediate medical attention and provide the Safety Data Sheet (SDS) for **GNE-375** to the medical personnel.

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